

Application Note: HPLC-UV/MS Analysis of Benzofuran Derivatives

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Compound of Interest

Compound Name: 1-Benzofuran-2-carbonitrile

Cat. No.: B041887

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Introduction

Benzofuran derivatives are a significant class of heterocyclic compounds, widely recognized for their diverse pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1] The accurate identification and quantification of these compounds are crucial in drug development and quality control. High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) and Mass Spectrometry (MS) detection provides a robust, sensitive, and selective method for the analysis of benzofuran derivatives in various matrices. This application note presents a detailed protocol for the HPLC-UV/MS analysis of benzofuran derivatives.

Data Presentation

The quantitative performance of the HPLC-UV method for several representative benzofuran derivatives is summarized in the tables below. These values are intended to be representative and may vary based on the specific instrumentation and analytical conditions used.

Table 1: Chromatographic Performance for Selected Benzofuran Derivatives

Compound	Retention Time (min)	Linearity Range	R ²
2-(2-thienyl)benzofuran	~5.8	1 - 100 µg/mL	>0.999
Benzofuran-2-ylmethanethiol	~7.2	5 - 100 µg/mL	>0.999
Carbofuran	4.052	7.5 - 75 µg/mL	0.999[1]
Vilazodone	~6.8	1 - 64 ng/mL	>0.99

Table 2: Method Sensitivity for Selected Benzofuran Derivatives

Compound	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
2-(2-thienyl)benzofuran	0.05 µg/mL	0.15 µg/mL
Benzofuran-2-ylmethanethiol	1-10 ng/mL	5-30 ng/mL
Carbofuran	1.31 µg/mL	3.97 µg/mL

Experimental Protocols

This section details a general protocol for the HPLC-UV/MS analysis of benzofuran derivatives. Optimization for specific compounds and matrices may be necessary.

Sample Preparation (for Pharmaceutical Formulations)

- Accurately weigh a portion of powdered tablets or capsule contents equivalent to 10 mg of the active benzofuran derivative.
- Transfer the weighed sample to a 100 mL volumetric flask.
- Add approximately 70 mL of a suitable solvent such as acetonitrile or methanol.[1]
- Sonicate the mixture for 15 minutes to ensure complete dissolution of the compound.[1]

- Allow the solution to cool to room temperature and then dilute to the mark with the same solvent.^[1]
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.^[1]
- If necessary, further dilute the filtered solution with the mobile phase to a concentration within the established calibration range.^[1]

HPLC-UV/MS Instrumentation and Conditions

A standard HPLC system equipped with a UV detector and coupled to a mass spectrometer with an electrospray ionization (ESI) source is recommended.^[1]

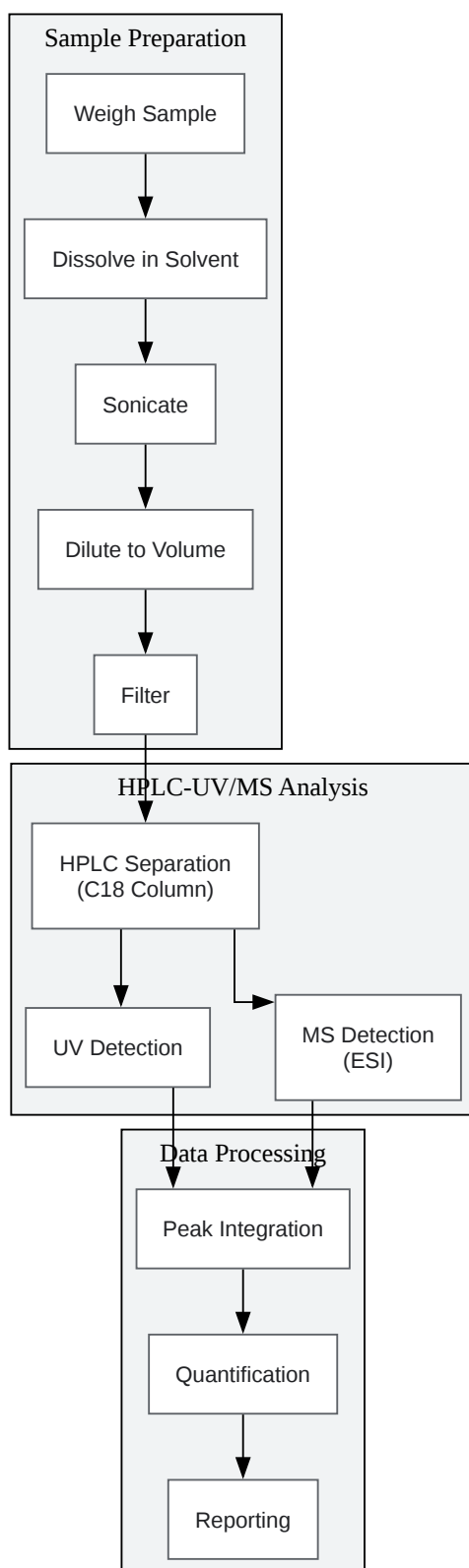
- HPLC System: Agilent 1100 series or equivalent
- Column: C18 reverse-phase column (e.g., ZORBAX, 5µm, 4.6 x 150 mm)
- Mobile Phase:
 - A: Water with 0.1% Formic Acid
 - B: Acetonitrile with 0.1% Formic Acid
- Gradient Elution: Start at 30% B, increase to 95% B over 10 minutes, hold for 2 minutes, and then return to the initial conditions.^[1]
- Flow Rate: 1.0 mL/min^[2]
- Injection Volume: 10 µL
- Column Temperature: 30 °C
- UV Detection Wavelength: 280 nm (or a wavelength appropriate for the specific benzofuran derivative, for example, 310 nm for 2-(2-thienyl)benzofuran^[2] and 282 nm for Carbofuran)
- Mass Spectrometer: Triple Quadrupole or Ion Trap with ESI source
- Ionization Mode: Positive (can be optimized based on the compound)

- Capillary Voltage: 3500 V
- Nebulizing Gas Pressure: 35 psi
- Drying Gas Flow: 10 L/min
- Drying Gas Temperature: 350 °C
- Scan Mode: Full scan (m/z 100-500) and/or Multiple Reaction Monitoring (MRM) for targeted quantification.

Visualizations

Experimental Workflow

The overall workflow for the HPLC-UV/MS analysis of benzofuran derivatives is depicted below.

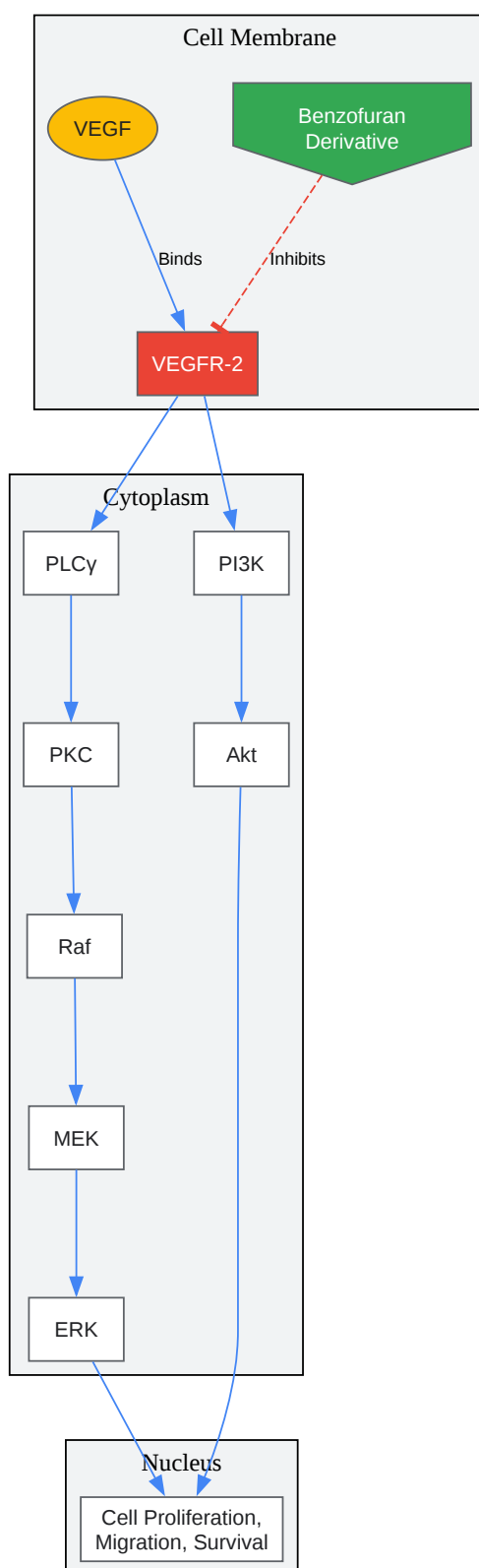


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Caption: Workflow for the HPLC-UV/MS analysis of benzofuran derivatives.

Signaling Pathway: VEGFR-2 Inhibition

Certain benzofuran derivatives have been identified as potent inhibitors of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key component in angiogenesis, which is the formation of new blood vessels.^[3]^[4] By inhibiting VEGFR-2, these compounds can disrupt downstream signaling pathways that are crucial for tumor growth and proliferation.^[3]



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Caption: VEGFR-2 signaling pathway and potential inhibition by benzofuran derivatives.

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